

Trelagliptin's Efficacy: A Comparative Guide to Once-Weekly DPP-4 Inhibitors

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Compound of Interest

Compound Name: *Trelagliptin*

Cat. No.: *B1683223*

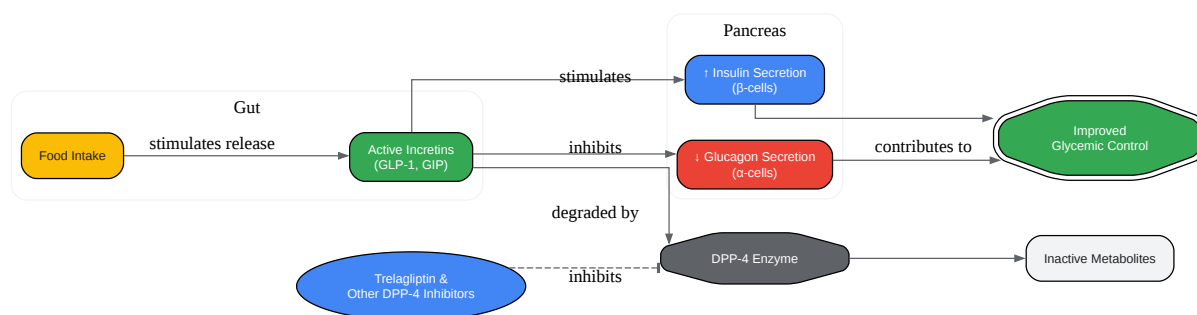
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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of **trelagliptin**'s performance against other once-weekly and daily dipeptidyl peptidase-4 (DPP-4) inhibitors, supported by experimental data and detailed methodologies.

The emergence of once-weekly DPP-4 inhibitors marks a significant advancement in the management of type 2 diabetes mellitus (T2DM), aiming to improve patient adherence and simplify treatment regimens.[1][2] **Trelagliptin**, a novel once-weekly DPP-4 inhibitor, has demonstrated comparable efficacy and safety to other agents in its class.[3][4] This guide delves into the comparative efficacy, safety, and mechanistic data of **trelagliptin** versus other key DPP-4 inhibitors.

Mechanism of Action: The Incretin Pathway

DPP-4 inhibitors exert their glucose-lowering effects by preventing the degradation of incretin hormones, primarily glucagon-like peptide-1 (GLP-1) and glucose-dependent insulintropic polypeptide (GIP).[5] These hormones are released in response to food intake and play a crucial role in glucose homeostasis by stimulating glucose-dependent insulin secretion and suppressing glucagon release.[5] By inhibiting the DPP-4 enzyme, these drugs increase the active levels of GLP-1 and GIP, leading to improved glycemic control.[5]



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DPP-4 inhibitor mechanism of action.

Comparative Efficacy

Clinical trials have established the non-inferiority of once-weekly **trelagliptin** compared to daily DPP-4 inhibitors in glycemic control.

Head-to-Head Comparison of Glycemic Efficacy

Comparison	Drug & Dosage	Duration	Baseline HbA1c (%)	Mean Change in HbA1c (%)	FPG Change (mg/dL)	Reference
Trelagliptin vs. Alogliptin	Trelagliptin 100 mg once-weekly	24 weeks	~7.9	-0.33	Not Reported	[6]
Alogliptin 25 mg once-daily	24 weeks	~7.9	-0.45	Not Reported	[6]	
Trelagliptin vs. Vildagliptin	Trelagliptin 100 mg once-weekly	16 weeks	~8.1	-0.89	-15.3	[7][8]
Vildagliptin 50 mg twice-daily	16 weeks	~8.2	-1.00	-16.4	[7][8]	
Omarigliptin vs. Sitagliptin	Omarigliptin 25 mg once-weekly	24 weeks	7.5	-0.47	-14.4	[9]
Sitagliptin 100 mg once-daily	24 weeks	7.5	-0.43	-9.0	[9]	

FPG: Fasting Plasma Glucose

In a 24-week, randomized, double-blind, phase 3 study, **trelagliptin** was non-inferior to the daily DPP-4 inhibitor alogliptin in reducing HbA1c.[6] The least squares mean difference in HbA1c change from baseline between the **trelagliptin** and alogliptin groups was 0.11%.[6] Similarly, a 16-week, phase 3 non-inferiority trial in Indian patients found that once-weekly

trelagliptin had comparable efficacy to twice-daily vildagliptin, with a mean difference in HbA1c reduction of 0.11%.^{[7][8]}

A study comparing the two once-weekly DPP-4 inhibitors, **trelagliptin** and omarigliptin, in Japanese patients with T2DM showed that in patients new to DPP-4 inhibitors, both drugs significantly improved HbA1c and glycoalbumin levels over 3 months.^[10] For patients switching from daily DPP-4 inhibitors, there were no significant changes in glycemic control, suggesting a safe and effective transition.^[10]

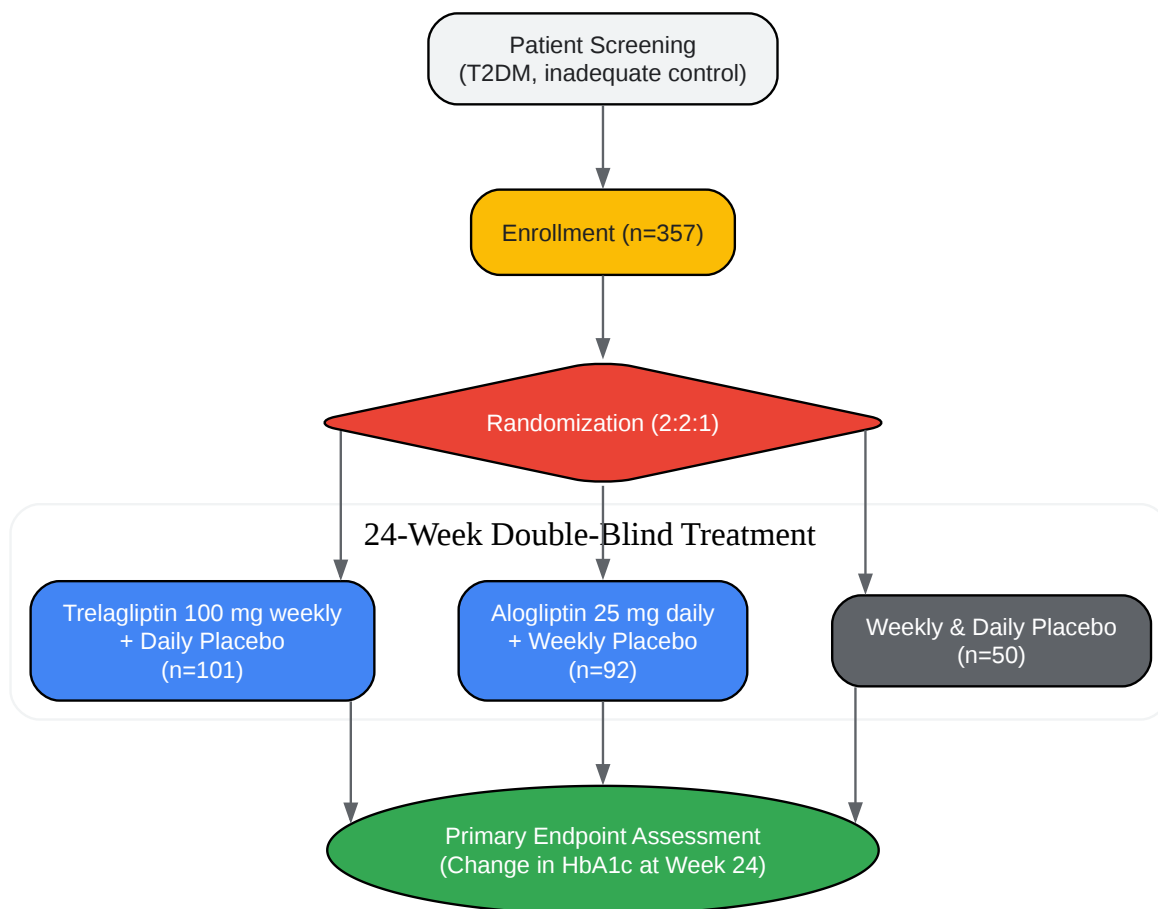
Experimental Protocols

Key Experiment: Trelagliptin vs. Alogliptin Non-Inferiority Trial (NCT01632007)

This study was a pivotal phase 3 trial that evaluated the efficacy and safety of **trelagliptin** compared to alogliptin.^[6]

- Study Design: A 24-week, randomized, double-blind, active-controlled, parallel-group, non-inferiority study conducted at 26 sites in Japan.^[6]
- Patient Population: Individuals with type 2 diabetes inadequately controlled by diet and exercise.^[6] A total of 357 patients were enrolled, with 243 included in the final analysis.^[6]
- Intervention: Patients were randomly assigned in a 2:2:1 ratio to one of three arms:
 - **Trelagliptin** 100 mg once per week (plus daily placebo).^[6]
 - Alogliptin 25 mg once per day (plus weekly placebo).^[6]
 - Placebo (once weekly and once daily).^[6] The study employed a double-dummy design to maintain blinding.^[6]
- Primary Outcome: The primary endpoint was the difference in the change in HbA1c concentration from baseline to the end of the 24-week treatment period between the **trelagliptin** and alogliptin groups.^[6] The non-inferiority margin was set at 0.4%.^[6]
- Key Findings: The study concluded that **trelagliptin** was non-inferior to alogliptin in improving glycemic control.^[6] Both active treatments showed a statistically significant

reduction in HbA1c compared to placebo.[6]



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